

# Thermodynamic Properties of 2-Methyl-1-propanol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Methyl-1-propanol

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## Abstract

This technical guide provides a comprehensive overview of the core thermodynamic properties of **2-Methyl-1-propanol** (isobutanol), compiled for researchers, scientists, and professionals in drug development. This document presents key quantitative data in structured tables for ease of reference and comparison. Detailed experimental protocols for the determination of these properties are also provided, offering a practical resource for laboratory work. Furthermore, a representative experimental workflow is visualized using the DOT language to enhance understanding of the procedural steps involved in thermodynamic measurements.

## Introduction

**2-Methyl-1-propanol**, an isomer of butanol, is a colorless, flammable liquid with a characteristic odor. It serves as a versatile solvent in various chemical processes and is a key intermediate in the synthesis of numerous organic compounds. A thorough understanding of its thermodynamic properties is crucial for process design, safety analysis, and the development of new applications, including its potential use as a biofuel and in pharmaceutical formulations. This guide aims to consolidate essential thermodynamic data and experimental methodologies to support ongoing research and development efforts.

## Quantitative Thermodynamic Data

The following tables summarize the critical thermodynamic properties of **2-Methyl-1-propanol**. Data has been compiled from various reputable sources, including the National Institute of Standards and Technology (NIST) database.

Table 1: General and Physical Properties

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O	-	[1]
Molecular Weight	74.1216	g/mol	[1]
Boiling Point (at 1 atm)	108	°C	[2][3][4]
Melting Point	-108	°C	[2][3][4]
Density (at 25°C)	0.803	g/mL	[2][3]
Refractive Index (n <sub>20/D</sub> )	1.396	-	[2][3]

Table 2: Enthalpy Data

Property	Value	Units	Reference(s)
Standard Enthalpy of Formation (liquid, 298.15 K)	-334.6 ± 0.9	kJ/mol	[1]
Standard Enthalpy of Combustion (liquid, 298.15 K)	-2669.6 ± 0.59	kJ/mol	[1]
Enthalpy of Vaporization (at boiling point)	41.82	kJ/mol	[5]

Table 3: Heat Capacity Data

Phase	Temperature (K)	Value (J/mol·K)	Reference(s)
Solid	180	129.2	[6]
Liquid	298.15	181.05	[6]
Liquid	303.15	185.6	[6]
Liquid	323	201.3	[1]
Gas	379.99	133.74	[1]
Gas	400.03	139.55	[1]
Gas	425.01	146.35	[1]
Gas	450.06	152.97	[1]

Table 4: Vapor Pressure Data

Temperature (°C)	Pressure (mmHg)
20	8
0	8.8

Note: Vapor pressure data is limited in the readily available search results. More comprehensive data would require access to specialized databases.[2]

## Experimental Protocols

This section details the methodologies for determining key thermodynamic properties of **2-Methyl-1-propanol**.

### Determination of Boiling Point (ASTM D1120)

The equilibrium boiling point of a liquid can be determined using a standard test method such as ASTM D1120.[5][7][8][9][10]

Apparatus:

- Round-bottom flask (100 mL)
- Reflux condenser
- Calibrated thermometer or temperature probe
- Heating mantle
- Boiling chips

Procedure:

- Place a measured volume (e.g., 60 mL) of **2-Methyl-1-propanol** into the round-bottom flask.  
[\[5\]](#)
- Add a few boiling chips to ensure smooth boiling.
- Assemble the reflux condenser vertically onto the flask.
- Insert the thermometer through the condenser, ensuring the bulb is positioned in the vapor phase just above the liquid surface.
- Begin heating the flask with the heating mantle.
- Adjust the heating rate to maintain a steady reflux, where the vapor condenses and drips back into the flask.
- Record the temperature when it becomes constant. This stable temperature is the equilibrium boiling point.
- Correct the observed boiling point for any deviation from standard atmospheric pressure.

## Determination of Density using a Pycnometer

The density of a liquid can be accurately measured using a pycnometer, a glass flask with a precisely known volume.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature bath
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on the analytical balance ( $m_{\text{empty}}$ ).
- Fill the pycnometer with distilled water of a known temperature and density.
- Insert the stopper, allowing excess water to escape through the capillary.
- Place the filled pycnometer in a constant temperature bath to reach thermal equilibrium.
- Remove the pycnometer, carefully dry the exterior, and weigh it ( $m_{\text{water}}$ ).
- Empty and dry the pycnometer.
- Fill the pycnometer with **2-Methyl-1-propanol**.
- Repeat steps 4 through 6 for the **2-Methyl-1-propanol** sample ( $m_{\text{sample}}$ ).
- Calculate the density of **2-Methyl-1-propanol** using the following formula:  $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}}) * \rho_{\text{water}}$

## Determination of Enthalpy of Combustion using a Bomb Calorimeter

The heat of combustion is determined by burning a known mass of the substance in a constant-volume container (a "bomb") and measuring the temperature change of the surrounding water.<sup>[15][16]</sup>

## Apparatus:

- Bomb calorimeter
- Oxygen cylinder with pressure regulator
- Analytical balance
- Fuse wire
- Crucible
- Calibrated thermometer or temperature probe

## Procedure:

- Weigh a precise mass of **2-Methyl-1-propanol** into the crucible.
- Place the crucible inside the bomb.
- Attach a piece of fuse wire to the ignition electrodes, ensuring it is in contact with the sample.
- Seal the bomb and purge it with oxygen to remove air.
- Pressurize the bomb with a known excess of pure oxygen (typically 20-30 atm).
- Place the bomb into the calorimeter vessel containing a precisely measured quantity of water.
- Allow the system to reach thermal equilibrium and record the initial temperature.
- Ignite the sample by passing an electric current through the fuse wire.
- Record the temperature at regular intervals until a maximum temperature is reached and the system begins to cool.
- Calculate the heat released by the combustion reaction based on the temperature change and the previously determined heat capacity of the calorimeter.

- Make corrections for the heat of formation of nitric acid (from residual nitrogen in the bomb) and sulfuric acid (if the sample contains sulfur), and for the heat of combustion of the fuse wire.

## Determination of Heat Capacity using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Apparatus:

- Differential Scanning Calorimeter
- Sample and reference pans (typically aluminum)
- Syringe for liquid samples

Procedure:

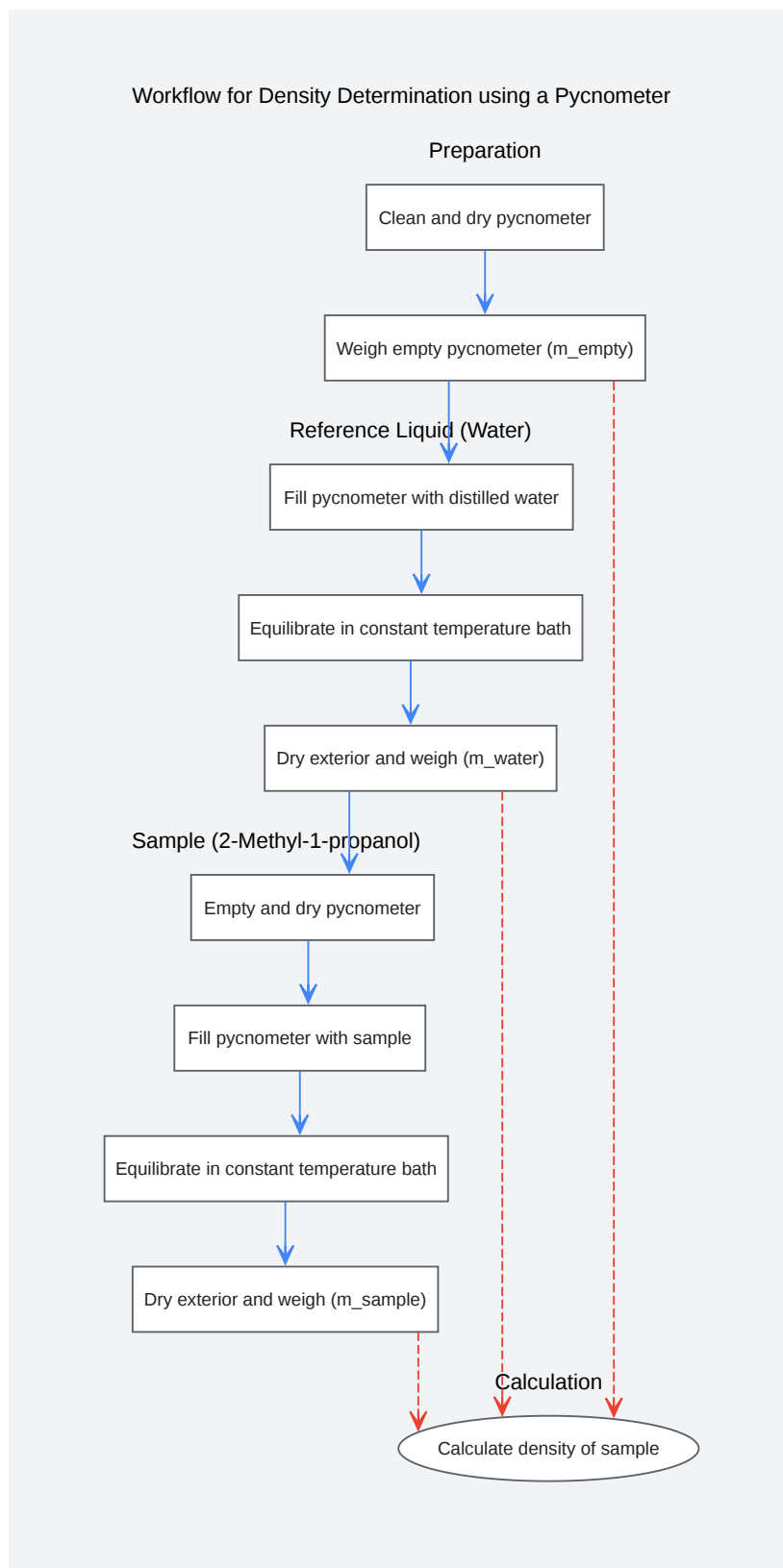
- Calibrate the DSC instrument for temperature and heat flow using a known standard (e.g., indium).
- Accurately weigh an empty sample pan and lid.
- Place a small, accurately weighed sample of **2-Methyl-1-propanol** into the pan and hermetically seal it.
- Place the sample pan and an empty reference pan into the DSC cell.
- Program the DSC to heat the sample at a controlled rate (e.g., 10-20 °C/min) over the desired temperature range.
- Record the heat flow to the sample as a function of temperature.
- Perform a baseline run with two empty pans.

- Perform a run with a sapphire standard of known heat capacity.
- Calculate the specific heat capacity of the **2-Methyl-1-propanol** sample by comparing its heat flow curve to that of the baseline and the sapphire standard.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the density of a liquid using a pycnometer.





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Caption: Workflow for Density Determination using a Pycnometer.

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- To cite this document: BenchChem. [Thermodynamic Properties of 2-Methyl-1-propanol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b041256#2-methyl-1-propanol-thermodynamic-properties-for-researchers>]

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